

Personal protective equipment for handling Menaquinone-9-13C6

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Compound of Interest

Compound Name: Menaquinone-9-13C6

Cat. No.: B12052139

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Essential Safety and Handling Guide for Menaquinone-9-13C6

This document provides crucial safety and logistical information for the handling, use, and disposal of **Menaquinone-9-13C6** in a laboratory setting. The guidance is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures and to build confidence in laboratory safety and chemical handling.

I. Compound Identification and Properties

Menaquinone-9-13C6 is a stable isotope-labeled form of Menaquinone-9 (MK-9), a member of the Vitamin K2 family. The carbon-13 isotope is non-radioactive, meaning the primary safety considerations are determined by the chemical properties of the Menaquinone-9 molecule itself.^[1]

Property	Value	Source
Chemical Formula	C ₅₀ ¹³ C ₆ H ₈₀ O ₂	-
Molecular Weight	785.23 g/mol	[2]
Appearance	Yellow crystalline solid	[3][4]
Solubility	Soluble in chloroform (100 mg/ml)	[3]
Melting Point	61.0 °C	
Boiling Point	807.6 °C	
Storage Temperature	-20°C for long-term storage	
Stability	Stable for ≥ 4 years when stored properly; UV-sensitive	

II. Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for Menaquinone-9 is not readily available, data from similar menaquinones, such as Menaquinone-7, indicates potential hazards. It is prudent to handle **Menaquinone-9-13C6** with care, assuming it may be harmful if inhaled, swallowed, or in contact with skin, and may cause respiratory and skin irritation.

The following table outlines the recommended PPE for handling **Menaquinone-9-13C6**.

PPE Category	Item	Specifications and Rationale
Eye Protection	Safety glasses with side shields or chemical splash goggles	To protect eyes from splashes or airborne particles of the compound.
Hand Protection	Nitrile gloves	To prevent skin contact. Gloves should be inspected before use and changed regularly.
Body Protection	Laboratory coat	To protect skin and clothing from contamination.
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area.	Use a NIOSH-approved respirator if there is a risk of generating dust or aerosols, or if working in a poorly ventilated space.

III. Operational Plan: From Receipt to Experimentation

This section provides a step-by-step guide for the safe handling and use of **Menaquinone-9-13C6**.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Log the compound into the laboratory's chemical inventory.
- Store the container in a freezer at or below -20°C.
- As Menaquinone-9 is UV-sensitive, store the container in a dark location or wrapped in aluminum foil to protect it from light.

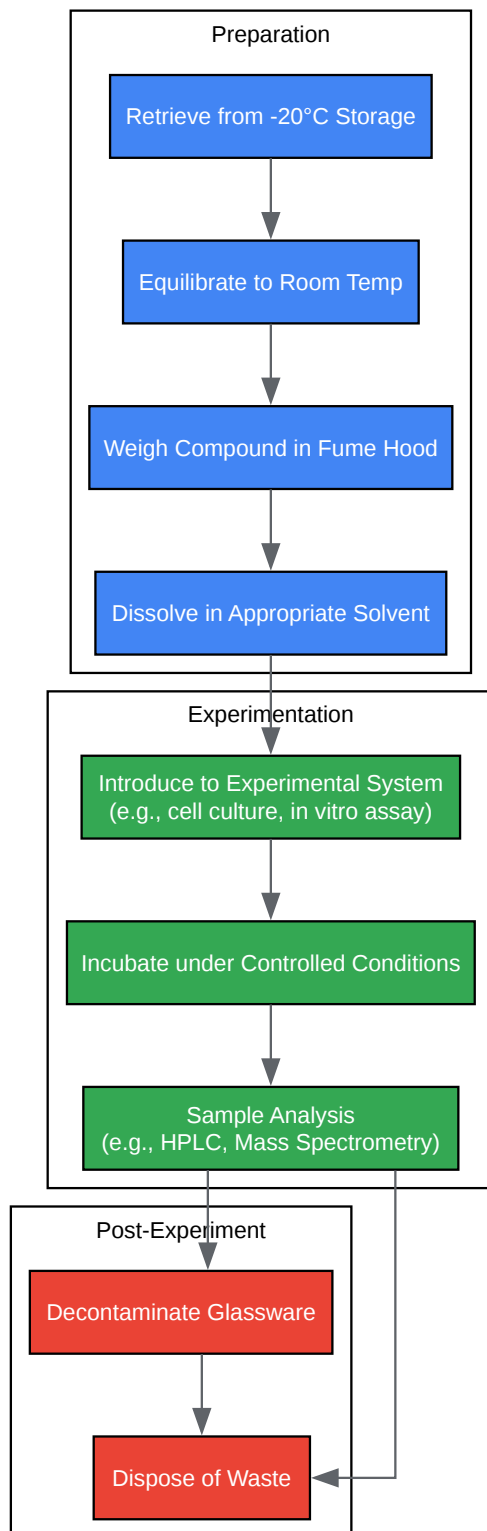
2. Preparation for Experimental Use:

- Before use, allow the container to equilibrate to room temperature in a desiccator to prevent condensation of moisture.
- All handling of the solid compound should be done in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.
- Weigh the desired amount of the compound using a calibrated analytical balance.

3. Experimental Workflow:

- The following diagram illustrates a general workflow for an experiment involving **Menaquinone-9-13C6**.

Experimental Workflow for Menaquinone-9-13C6

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Experimental Workflow Diagram

IV. Disposal Plan

As **Menaquinone-9-13C6** is a non-radioactive, carbon-13 labeled compound, its disposal is governed by its chemical properties.

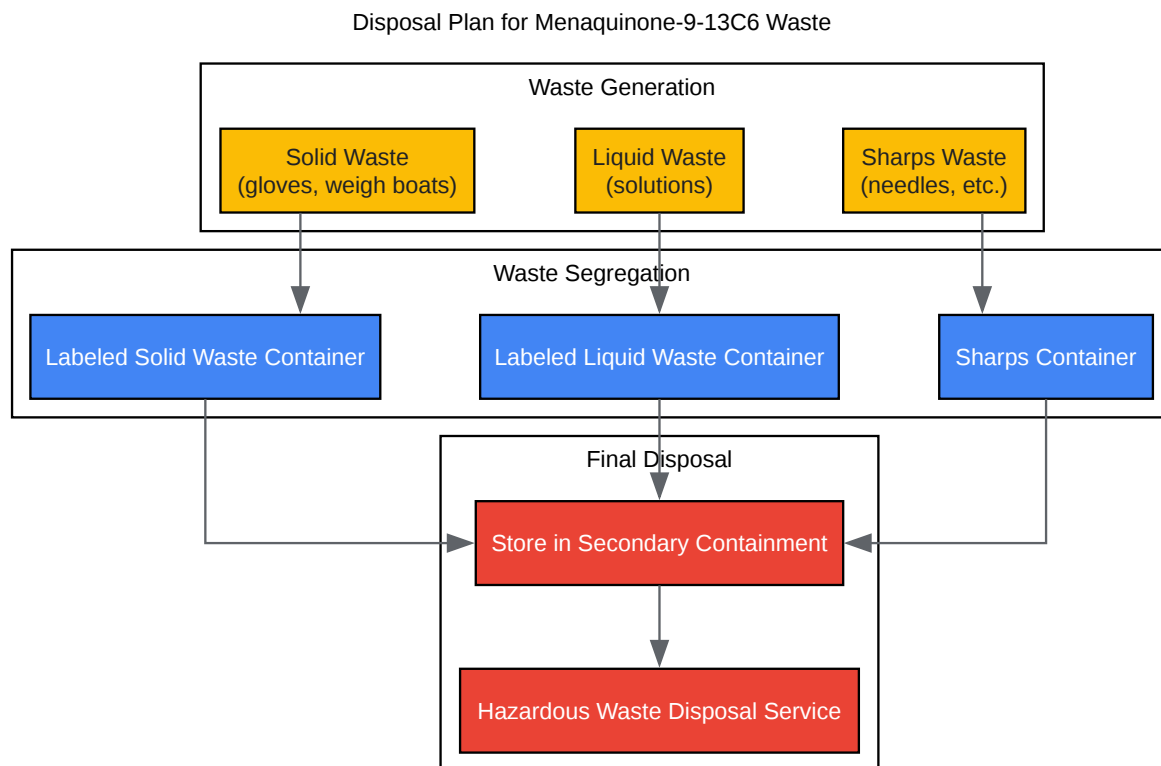
1. Waste Segregation:

- Solid Waste: Unused compound, contaminated gloves, weigh boats, and paper towels should be collected in a designated, sealed waste container labeled "Non-halogenated Organic Solid Waste."
- Liquid Waste: Solutions containing **Menaquinone-9-13C6** should be collected in a designated, sealed waste container labeled "Non-halogenated Organic Liquid Waste." Ensure the solvent is compatible with the waste container.
- Sharps Waste: Contaminated needles, syringes, or other sharps must be disposed of in a designated sharps container.

2. Disposal Procedure:

- All waste containers must be clearly labeled with the contents, including the name of the compound and the solvent used.
- Store waste containers in a secondary containment bin in a well-ventilated area, away from sources of ignition.
- Dispose of all waste through the institution's hazardous waste management program, following all local, state, and federal regulations.

The following diagram outlines the disposal process.



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Disposal Plan Diagram

By adhering to these guidelines, researchers can safely handle **Menaquinone-9-13C6**, minimizing risks to themselves and the environment, thereby fostering a culture of safety and trust in the laboratory.

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